

# Application Notes and Protocols for Pico145 in Patch-Clamp Electrophysiology

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## Compound of Interest

Compound Name: Pico145

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## Introduction

**Pico145**, also known as HC-608, is a highly potent and selective small-molecule inhibitor of the Transient Receptor Potential Canonical (TRPC) 1, 4, and 5 channels.[1][2][3] These channels are non-selective cation channels permeable to  $\text{Ca}^{2+}$  and  $\text{Na}^{+}$  that are implicated in a variety of physiological and pathophysiological processes, including epilepsy, pain, and cardiac remodeling.[4] The remarkable potency and selectivity of **Pico145** make it an invaluable pharmacological tool for investigating the roles of TRPC1/4/5 channels in these processes and for the development of novel therapeutics.[3]

These application notes provide detailed protocols for the characterization and utilization of **Pico145** in patch-clamp electrophysiology experiments, tailored for researchers in academia and the pharmaceutical industry.

## Data Presentation

### Pico145 Inhibitory Potency (IC50)

The following table summarizes the half-maximal inhibitory concentrations (IC50) of **Pico145** against various TRPC channel subtypes, as determined by electrophysiological and  $\text{Ca}^{2+}$  influx assays.

| Channel Subtype                  | Activator                     | Assay Type             | IC50 (pM) | Reference           |
|----------------------------------|-------------------------------|------------------------|-----------|---------------------|
| TRPC4-TRPC1 (concatemer)         | (-)-Englerin A                | Ca2+ influx            | 33        | <a href="#">[4]</a> |
| TRPC4-TRPC1 (concatemer)         | Sphingosine-1-Phosphate (S1P) | Whole-cell patch-clamp | 42        | <a href="#">[4]</a> |
| Endogenous TRPC1:C4 (A498 cells) | (-)-Englerin A                | Ca2+ influx            | 49        | <a href="#">[2]</a> |
| TRPC5-TRPC1 (concatemer)         | (-)-Englerin A                | Ca2+ influx            | 199       | <a href="#">[2]</a> |
| TRPC4 (homomer)                  | (-)-Englerin A                | Ca2+ influx            | 349       | <a href="#">[2]</a> |
| TRPC5 (homomer)                  | (-)-Englerin A                | Ca2+ influx            | 1300      | <a href="#">[4]</a> |

## Selectivity Profile of Pico145

**Pico145** exhibits high selectivity for TRPC1/4/5 channels. At a concentration of 100 nM, **Pico145** has been shown to have no significant effect on the following channels:[\[2\]](#)[\[4\]](#)

- TRPC3
- TRPC6
- TRPV1
- TRPV4
- TRPA1
- TRPM2
- TRPM8

- Orai1 (store-operated  $\text{Ca}^{2+}$  entry)

## Experimental Protocols

### Whole-Cell Patch-Clamp Electrophysiology Protocol for Assessing Pico145 Inhibition of TRPC4/5 Channels

This protocol describes the methodology for measuring the inhibitory effect of **Pico145** on TRPC4 or TRPC5 channels heterologously expressed in Human Embryonic Kidney (HEK293) cells.

#### 1. Cell Culture and Transfection:

- Cell Line: HEK293 cells.
- Culture Medium: Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% Fetal Bovine Serum (FBS), 100 U/mL penicillin, and 100  $\mu\text{g/mL}$  streptomycin.
- Transfection: Transiently transfect HEK293 cells with a plasmid encoding the human TRPC4 or TRPC5 channel subunit. A co-transfection with a fluorescent reporter plasmid (e.g., eGFP) is recommended to identify transfected cells. Recordings are typically performed 24-48 hours post-transfection.[\[5\]](#)

#### 2. Solutions and Reagents:

- External (Bath) Solution (in mM): 135 NaCl, 5 KCl, 1.2  $\text{MgCl}_2$ , 1.5  $\text{CaCl}_2$ , 8 glucose, and 10 HEPES. Adjust pH to 7.4 with NaOH.[\[6\]](#)
- Internal (Pipette) Solution (in mM): 130 KCl, 5 NaCl, 0.4  $\text{CaCl}_2$ , 1  $\text{MgCl}_2$ , 10 HEPES, and 11 EGTA. Adjust pH to 7.3 with KOH.[\[7\]](#)
- TRPC1/4/5 Activator:
  - (-)-Englerin A (EA): Prepare a stock solution in DMSO. A final concentration of 10 nM is typically used to activate TRPC1/4/5 channels.[\[4\]](#)
  - Sphingosine-1-Phosphate (S1P): Can also be used as a physiologically relevant activator.[\[2\]](#)

- **Pico145** Stock Solution: Prepare a high-concentration stock solution of **Pico145** in DMSO (e.g., 10-100 mM).

### 3. Patch-Clamp Recording:

- Apparatus: Use a standard patch-clamp setup, including an amplifier (e.g., Axopatch 200B), a digitizer (e.g., Digidata 1440A), and data acquisition software (e.g., pCLAMP).[8]
- Pipettes: Pull borosilicate glass pipettes to a resistance of 3-5 M $\Omega$  when filled with the internal solution.[8]
- Cell Selection: Identify transfected cells using fluorescence microscopy.
- Seal Formation: Form a gigaohm seal (>1 G $\Omega$ ) between the patch pipette and the cell membrane.
- Whole-Cell Configuration: Rupture the cell membrane by applying gentle suction to achieve the whole-cell recording configuration.[9]
- Voltage-Clamp Protocol:
  - Hold the cell at a membrane potential of -60 mV.
  - Apply voltage ramps (e.g., from -100 mV to +100 mV over 500 ms) every 5-10 seconds to elicit currents and generate current-voltage (I-V) relationships.

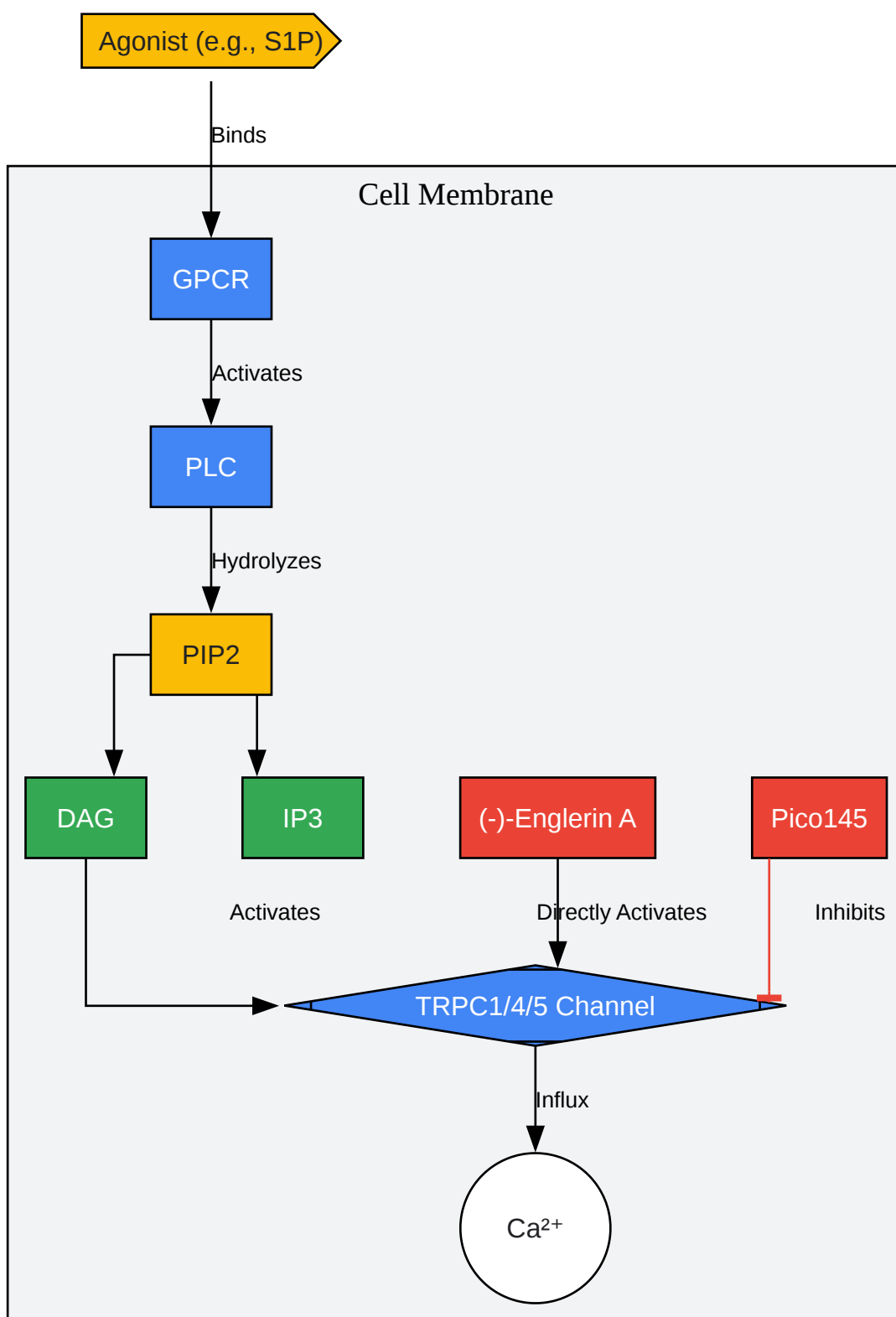
### 4. Experimental Procedure for **Pico145** Application:

- Obtain a stable whole-cell recording and establish a baseline current in the external solution.
- Perfuse the cell with the external solution containing the TRPC1/4/5 activator (e.g., 10 nM (-)-Englerin A) to evoke channel currents.
- Once a stable activated current is achieved, co-apply the external solution containing both the activator and the desired concentration of **Pico145**.
- Record the current inhibition by **Pico145**. To determine the IC<sub>50</sub>, a range of **Pico145** concentrations should be tested.

- Wash out **Pico145** with the activator-containing solution to observe any reversal of inhibition.

## Mandatory Visualizations

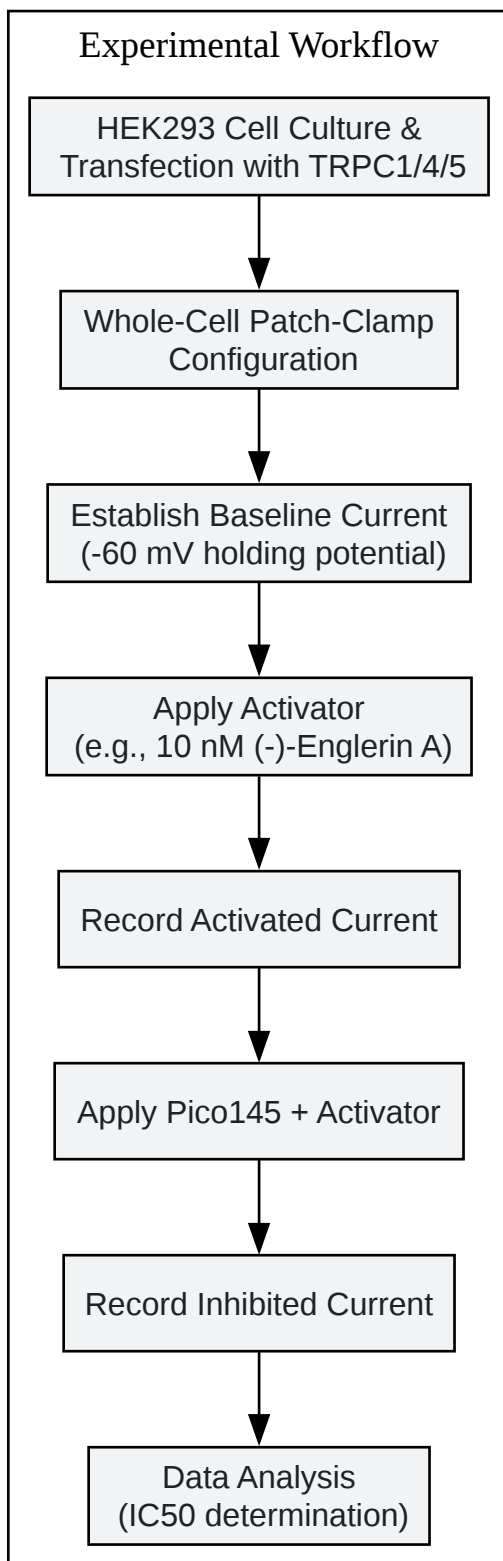
### Signaling Pathway of TRPC1/4/5 Activation and Inhibition by Pico145



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Caption: TRPC1/4/5 channel activation and inhibition by **Pico145**.

## Experimental Workflow for Pico145 Patch-Clamp Assay



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Caption: Workflow for assessing **Pico145** inhibition using patch-clamp.

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